

# RX785: Operational and Disposal Guidance for Laboratory Professionals

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## Compound of Interest

Compound Name: RX785

Cat. No.: B593673

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This document provides essential safety and logistical information for the proper handling and disposal of **RX785**, a potent and selective voltage-gated potassium (Kv2) channel inhibitor. The following procedures are designed to ensure the safety of laboratory personnel and compliance with standard regulations.

## Key Properties of RX785

The following table summarizes the key quantitative and identifying information for **RX785**.

Property	Value
CAS Number	1393748-80-5
Molecular Formula	C <sub>21</sub> H <sub>20</sub> N <sub>4</sub> O <sub>2</sub> S
Molecular Weight	392.47 g/mol
Purity	97.01%
IC <sub>50</sub> for Kv2.2	0.05 µM
Storage (In solvent)	-80°C for 6 months; -20°C for 1 month (protect from light)

## Disposal Procedures for RX785

According to the Safety Data Sheet (SDS) provided by the manufacturer, **RY785** is not classified as a hazardous substance or mixture[1]. However, it is imperative to adhere to all local, state, and federal regulations for chemical waste disposal.

#### Step-by-Step Disposal Guidance:

- **Consult Local Regulations:** Before disposal, consult your institution's Environmental Health and Safety (EHS) department or equivalent authority to ensure compliance with local and national regulations[2].
- **Original Container:** Whenever possible, leave the chemical in its original container. This ensures that the waste is clearly identified.
- **Labeling:** Ensure the container is clearly labeled with the chemical name "**RY785**" and any other identifiers required by your institution.
- **Segregation:** Do not mix **RY785** waste with other chemical waste streams unless explicitly permitted by your institution's EHS guidelines.
- **Collection:** Store the waste container in a designated, secure area until it is collected by a certified chemical waste disposal service.

## Experimental Protocol: Inhibition of Kv2.1 Channels

The following is a generalized protocol for studying the inhibitory effects of **RY785** on Kv2.1 channels, based on published research.

**Objective:** To measure the use-dependent inhibition of Kv2.1 potassium channels by **RY785** in a whole-cell voltage-clamp experiment.

#### Materials:

- Cells expressing Kv2.1 channels (e.g., CHO-K1 cells)
- **RY785** stock solution (e.g., 10 mM in DMSO)
- Vehicle (DMSO)

- External and internal solutions for patch-clamp recording
- Voltage-clamp amplifier and data acquisition system

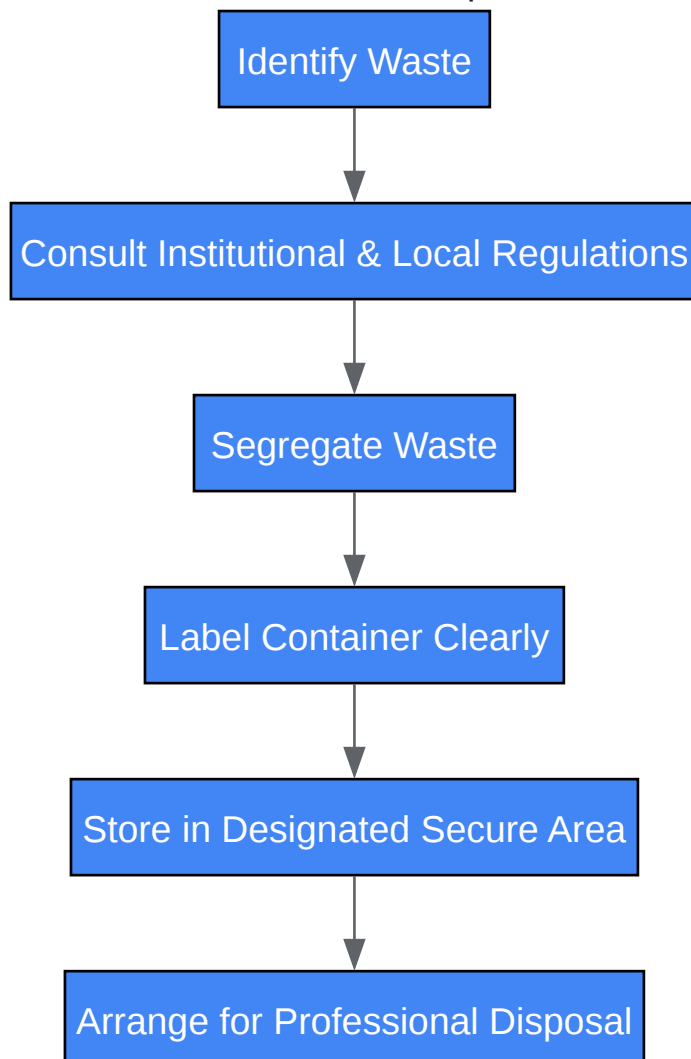
#### Methodology:

- Prepare a working solution of **RY785** (e.g., 1  $\mu$ M) in the external recording solution.
- Establish a whole-cell patch-clamp recording from a Kv2.1-expressing cell.
- Record baseline Kv2.1 currents using a voltage protocol that involves a holding potential of -100 mV and depolarizing steps to +40 mV.
- Perfuse the cell with the vehicle solution and record currents to establish a control.
- Apply the 1  $\mu$ M **RY785** solution to the cell.
- Continuously monitor the Kv2.1 current during repeated depolarizing voltage steps to observe the progressive, use-dependent block of the channel.
- Analyze the rate and extent of current inhibition to determine the kinetics of **RY785** action.

## Visualizations

The following diagrams illustrate the general workflow for chemical waste disposal and the mechanism of action for **RY785**.

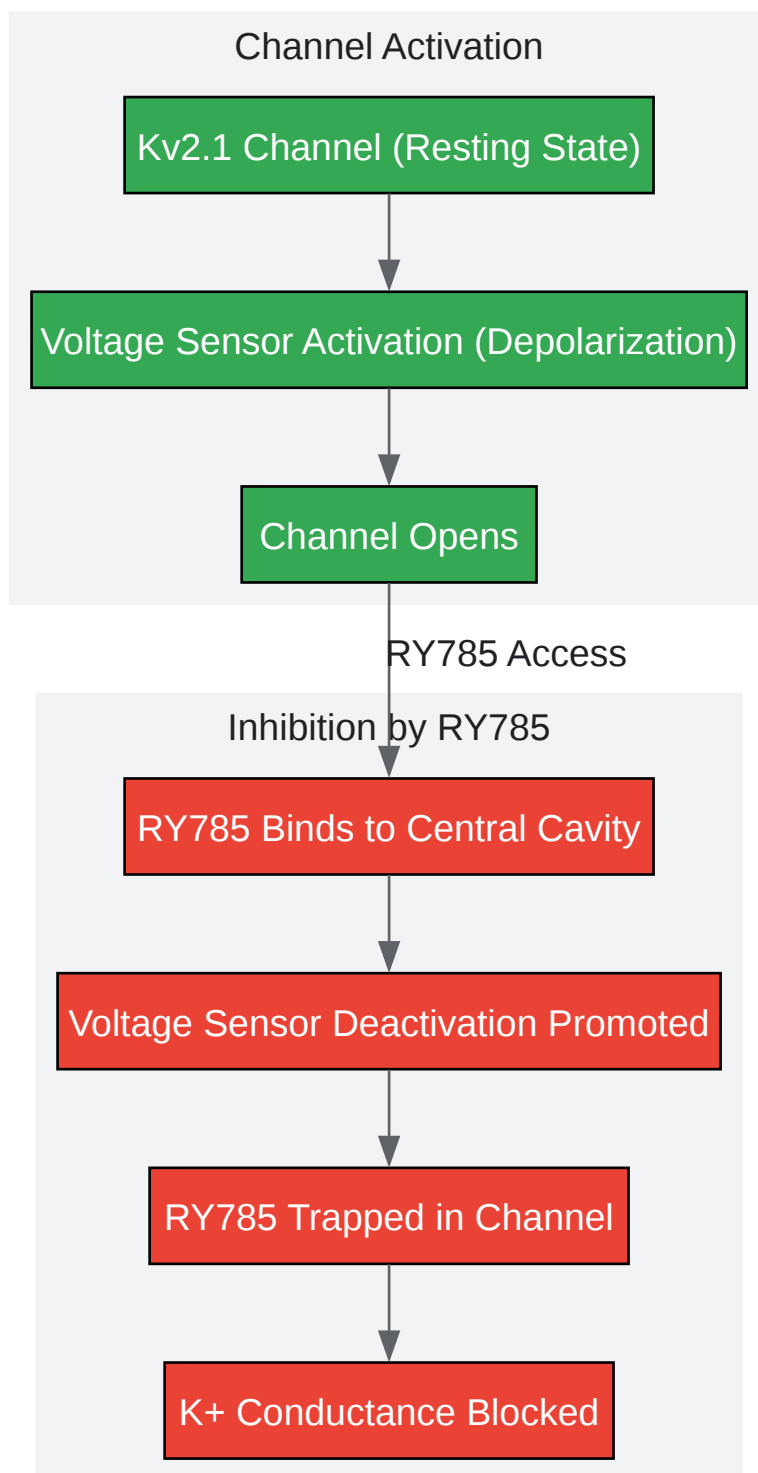
## General Chemical Waste Disposal Workflow



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Caption: General workflow for laboratory chemical waste disposal.

## RY785 Mechanism of Action on Kv2.1 Channel

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Caption: Mechanism of use-dependent inhibition of Kv2.1 by **RY785**.

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## References

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